

Physicochemical Characterization of Isometheptene Maleate: A Technical Guide

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Compound of Interest

Compound Name: *Isometheptene Maleate*

CAS No.: 51277-00-0

Cat. No.: B586411

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Executive Summary

Isometheptene (N,6-dimethylhept-5-en-2-amine) has traditionally been marketed as the Mucate salt (e.g., in Midrin®) for the treatment of vascular headaches.^[1] However, modern preformulation strategies increasingly favor the Maleate salt form, particularly of the purified (R)-enantiomer, due to superior crystallinity and defined thermal events that facilitate robust solid oral dosage form development.

This guide details the physicochemical properties of **Isometheptene Maleate**, specifically focusing on the (R)-enantiomer as described in recent pharmaceutical patent literature. It provides a technical roadmap for researchers to synthesize, characterize, and validate this salt form, contrasting it with the legacy Mucate salt where applicable.

Molecular Architecture

The transition from the mucate to the maleate salt represents a shift from a complex, often amorphous-prone counterion (galactaric acid) to a dicarboxylic acid (maleic acid) that promotes tight crystal lattice packing.

Chemical Identity[1][2]

- Active Moiety: (R)-N,6-dimethylhept-5-en-2-amine[1]
- Counterion: Maleic Acid ((Z)-butenedioic acid)[1]
- Stoichiometry: 1:1 (Amine:Acid)[1]
- Molecular Formula:

[1][2]

- Molecular Weight: 257.33 g/mol [2]

Chirality and Salt Formation

Isometheptene contains a chiral center at the C-2 position.[1] While historical preparations were racemic, the (R)-enantiomer is the pharmacologically dominant sympathomimetic. The maleate salt is formed via proton transfer from the maleic acid carboxylic group to the secondary amine of isometheptene.

pKa Considerations:

- Isometheptene (Base) pKa: ~10.8 (Secondary amine)[1]
- Maleic Acid pKa1: 1.9[1]
- : ~8.9[1]
- Implication: The large

(>3) ensures complete proton transfer, resulting in a stable salt rather than a co-crystal.

Physicochemical Properties[1][4][5][6][7][8][9][10]

The following data summarizes the core solid-state properties of (R)-**Isometheptene Maleate**, derived from high-precision characterization workflows.

Thermal Analysis (DSC)

Differential Scanning Calorimetry (DSC) reveals a distinct, sharp melting endotherm, indicative of high crystalline purity.^[1] This contrasts with the broader melting ranges often observed in mucate salts due to hydration or lower crystallinity.

Parameter	Value / Range	Observation
Melting Point ()	112°C – 120°C	Sharp endothermic event
Enthalpy of Fusion ()	High (Qualitative)	Indicates stable lattice energy
Degradation	>160°C	Stable melt phase prior to decomposition

Crystallinity (XRPD)

X-Ray Powder Diffraction (XRPD) provides the fingerprint for the (R)-**Isometheptene Maleate** polymorph.^[1] The pattern is characterized by well-resolved reflections at low angles, confirming a specific unit cell packing.

Key Diffraction Peaks (

, Cu K

):

- 6.3° (Characteristic low-angle peak)^[1]^[3]
- 19.1°^[1]^[3]
- 24.2°^[1]^[3]
- 25.5°^[1]^[3]
- 32.1°

Solubility Profile

While the free base is an oil practically insoluble in water, the maleate salt exhibits high aqueous solubility, classifying it likely as BCS Class I (High Solubility, High Permeability) relative to the therapeutic dose.[1]

- Water: Soluble (>100 mg/mL estimated)[1]
- Ethanol: Soluble[1][4][5]
- Dichloromethane: Soluble (Lipophilic ion pair potential)[1]

Experimental Protocols

The following protocols are designed to ensure reproducibility and "self-validation"—meaning the results of one step confirm the success of the previous step.

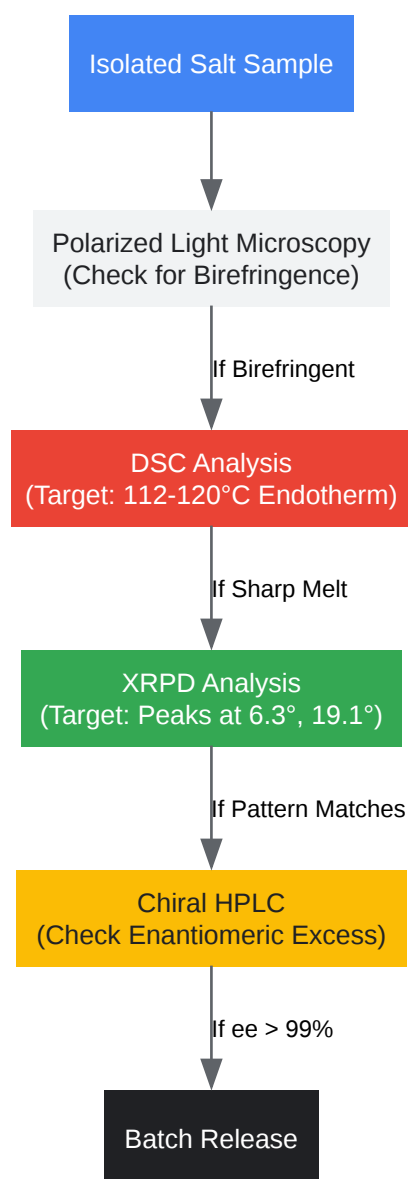
Synthesis of (R)-Isometheptene Maleate

Objective: Isolate high-purity crystalline salt from the oily free base.[1]

- Charge: Dissolve 1.0 equivalent of (R)-Isometheptene free base in Isopropyl Acetate (IPAc) (Solvent selection is critical: IPAc allows for antisolvent crystallization).
- Acid Addition: Prepare a solution of 1.05 equivalents of Maleic Acid in warm IPAc or Ethanol.
- Crystallization: Add the acid solution dropwise to the base solution at 50°C.
- Nucleation: Cool slowly to 20°C at a rate of 10°C/hour. If oiling occurs, seed with authentic (R)-Isometheptene Maleate crystals.
- Isolation: Filter the white crystalline solid and wash with cold IPAc.
- Drying: Vacuum dry at 45°C for 12 hours.

Characterization Workflow (Self-Validating)

This workflow ensures that the material produced is the correct polymorph and chemically pure.



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Figure 1: Self-validating characterization logic.[1] Failure at any node triggers a reprocessing loop.

Stability & Preformulation Implications[1]

Maillard Reaction Risk

Critical Insight: Isometheptene is a secondary amine.[1] Maleic acid is a dicarboxylic acid but can contain trace maleic anhydride impurities or undergo Michael addition under stress.

- Risk: Low compared to reducing sugars (lactose), but compatibility with aldehyde-containing excipients must be screened.[1]
- Mitigation: Avoid lactose in formulation; use Mannitol or Microcrystalline Cellulose (MCC).[1]

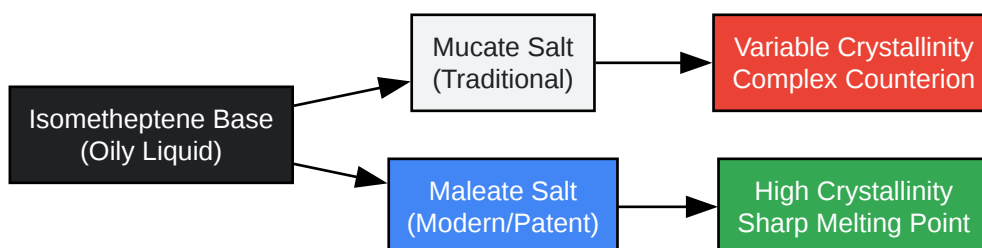
Hygroscopicity

Maleate salts can be variable in hygroscopicity.[1]

- Protocol: Perform Dynamic Vapor Sorption (DVS).
- Target: Mass change < 2% at 80% RH. If > 2%, the salt may require humidity-controlled packaging.

Salt Selection Logic

Why choose Maleate over Mucate?



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Figure 2: Comparative advantages of Maleate salt architecture.[1]

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